

Z-Gly-OSu: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Z-Gly-OSu

Cat. No.: B554453

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling protocols for **Z-Gly-OSu** (N α -Carbobenzoxy-glycine N-succinimidyl ester), a critical reagent in peptide synthesis and bioconjugation. Adherence to these guidelines is essential to ensure laboratory safety and maintain the integrity of this moisture-sensitive compound. This document compiles available data on **Z-Gly-OSu** and structurally related compounds to offer a thorough understanding of its safe management.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **Z-Gly-OSu** is paramount for its proper handling. Key data is summarized in the table below.

| Property | Value | References |
|---------------------|---|---|
| CAS Number | 2899-60-7 | [1] [2] [3] [4] |
| Molecular Formula | C ₁₄ H ₁₄ N ₂ O ₆ | [2] |
| Molecular Weight | 306.27 g/mol | |
| Appearance | White to off-white powder/crystals | |
| Melting Point | 111-115 °C | |
| Solubility | Soluble in organic solvents like DMF and DMSO. | |
| Storage Temperature | 2-8°C | |

Hazard Identification and Safety Precautions

While a comprehensive Safety Data Sheet (SDS) with specific quantitative toxicity data for **Z-Gly-OSu** is not readily available, data from structurally similar N-hydroxysuccinimide esters, such as N-Succinimidyl Acetate, indicate potential hazards. Users should handle **Z-Gly-OSu** with the assumption that it may cause skin and eye irritation.

Summary of Potential Hazards

| Hazard | Description | Precautionary Statements |
|------------------------|---|---|
| Skin Irritation | May cause skin irritation upon contact. | P264: Wash hands and face thoroughly after handling. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P313: If skin irritation occurs: Get medical advice/attention. |
| Eye Irritation | Causes serious eye irritation. | P280: Wear eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention. |
| Respiratory Irritation | May cause respiratory irritation if inhaled as dust. | P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area. |
| Combustibility | Classified as a combustible solid. | Keep away from heat and sources of ignition. |
| Moisture Sensitivity | Hydrolyzes in the presence of water, losing reactivity. | Store in a dry, desiccated environment. |

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Z-Gly-OSu**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).

- **Respiratory Protection:** A NIOSH-approved N95 or P1 respirator should be used, especially when handling the powder outside of a fume hood, to prevent inhalation of dust particles.
- **Skin and Body Protection:** A laboratory coat should be worn.

Handling and Storage Protocols

Proper handling and storage are critical to maintain the stability and reactivity of **Z-Gly-OSu** and to ensure user safety.

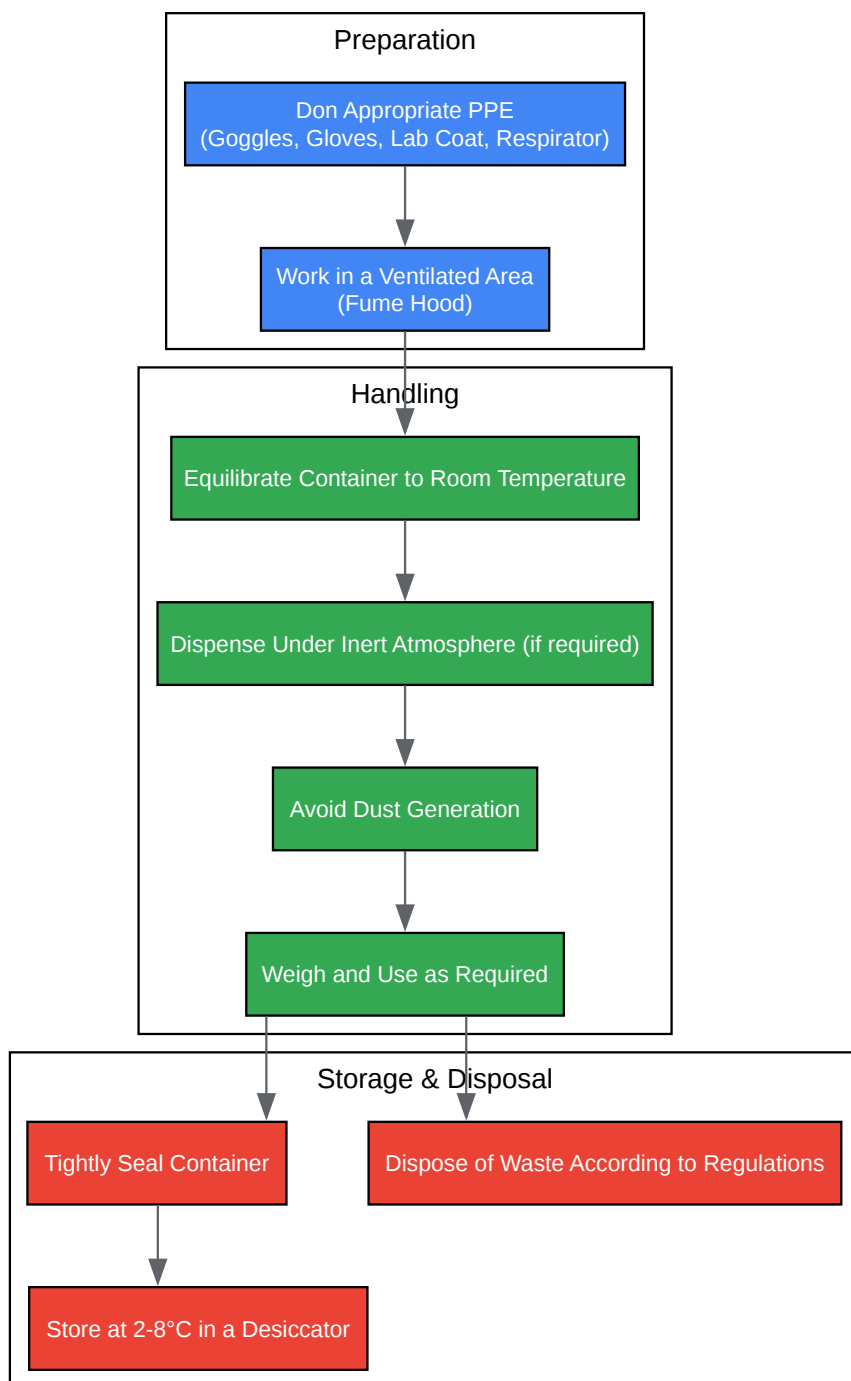
Handling

- **Ventilation:** Handle **Z-Gly-OSu** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Inert Atmosphere:** For applications requiring high reactivity, it is recommended to handle the compound under an inert atmosphere (e.g., argon or nitrogen) to prevent moisture-induced degradation.
- **Dispensing:** When weighing and dispensing the solid, avoid creating dust.
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin and eyes.
- **Hygiene:** Wash hands thoroughly after handling.

Storage

- **Temperature:** Store **Z-Gly-OSu** in a tightly sealed container in a refrigerator at 2-8°C.
- **Moisture Control:** Due to its sensitivity to hydrolysis, store the compound in a desiccated environment. Consider storing the container within a larger sealed container containing a desiccant.
- **Incompatible Materials:** Store away from strong oxidizing agents, strong bases, acid anhydrides, and acid chlorides.

Z-Gly-OSu Safe Handling Workflow

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Caption: A workflow diagram illustrating the key steps for the safe handling and storage of Z-Gly-OSu.

First-Aid and Emergency Procedures

In the event of exposure or a spill, follow these procedures.

First-Aid Measures

| Exposure Route | First-Aid Procedure |
|----------------|---|
| Inhalation | Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist. |
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. |
| Ingestion | Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Accidental Release Measures

- **Small Spills:** Carefully sweep up the spilled solid, avoiding dust generation. Place the material into a suitable, labeled container for disposal. Clean the spill area with a damp cloth.
- **Large Spills:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material and place it in a designated container for disposal.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.
- Hazardous Combustion Products: Thermal decomposition may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.
- Fire-Fighting Instructions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocol: Assessing the Reactivity of N-Hydroxysuccinimide Esters

The primary competing reaction for N-hydroxysuccinimide (NHS) esters like **Z-Gly-OSu** is hydrolysis, which renders the reagent inactive. A general experimental protocol to qualitatively assess the reactivity of an NHS ester is provided below. This is adapted from methods used for other amine-reactive crosslinkers.

Principle

This method relies on the fact that the hydrolysis of the NHS ester releases N-hydroxysuccinimide, which has a different UV absorbance profile than the intact ester. By comparing the UV spectrum before and after forced hydrolysis, one can determine if the reagent is still active.

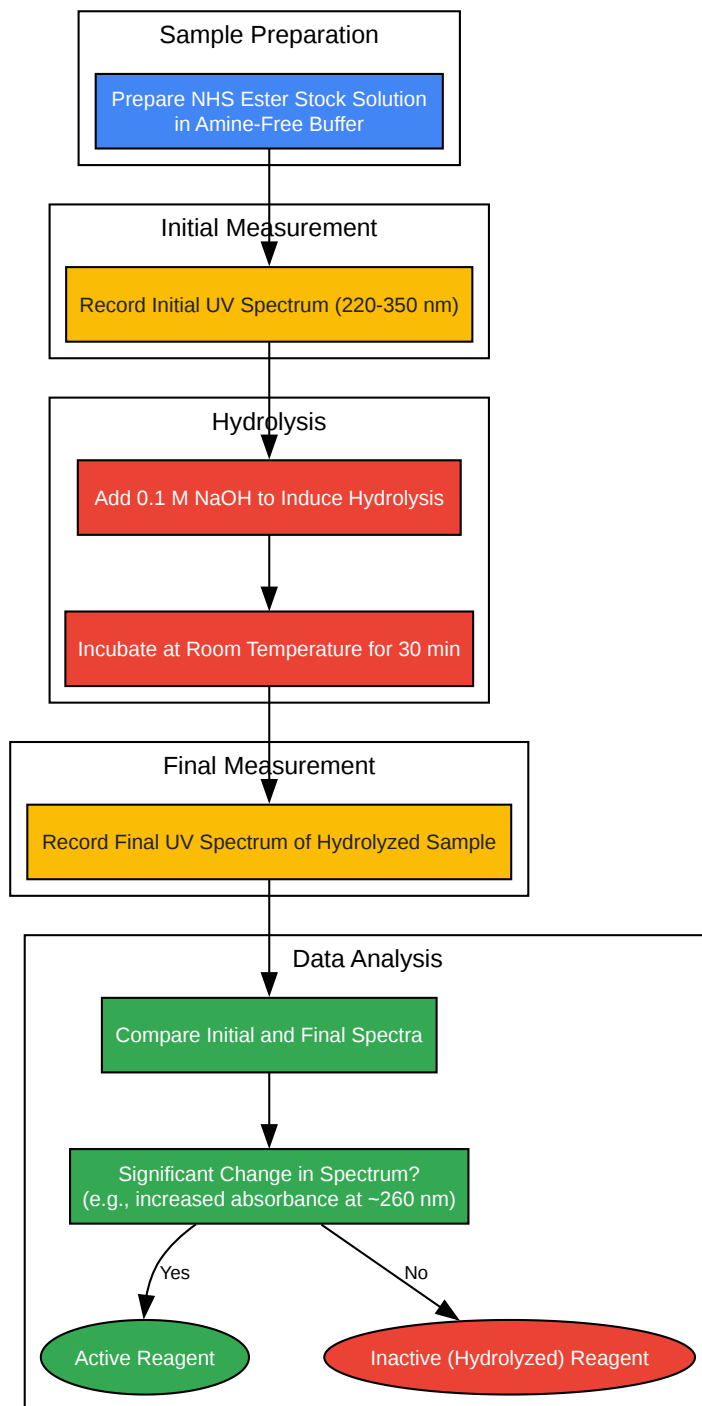
Materials

- N-hydroxysuccinimide ester (e.g., **Z-Gly-OSu**)
- Amine-free buffer (e.g., Phosphate Buffered Saline, pH 7.2)
- 0.1 M NaOH solution
- UV-Vis Spectrophotometer
- Quartz cuvettes

Procedure

- Prepare a stock solution of the NHS ester in an appropriate amine-free buffer at a known concentration (e.g., 1 mg/mL).
- Record the initial UV spectrum of the solution from 220 nm to 350 nm. Note the absorbance at the wavelength of maximum absorbance (λ_{max}).
- Induce hydrolysis by adding a small volume of 0.1 M NaOH to the cuvette to raise the pH significantly (e.g., to pH 12-13).
- Incubate the solution at room temperature for 30 minutes to ensure complete hydrolysis.
- Record the final UV spectrum of the hydrolyzed solution over the same wavelength range.
- Analyze the results: A significant change in the absorbance spectrum, particularly an increase in absorbance around 260 nm (characteristic of free NHS), indicates that the original NHS ester was active. If there is little to no change in the spectrum, the reagent has likely already hydrolyzed and is inactive.

Protocol for Assessing NHS Ester Reactivity

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Caption: A flowchart of the experimental protocol for determining the reactivity of an N-hydroxysuccinimide ester.

Conclusion

Z-Gly-OSu is a valuable reagent in drug development and research. Its safe and effective use hinges on a thorough understanding of its properties and potential hazards. By implementing the handling, storage, and safety procedures outlined in this guide, researchers can minimize risks and ensure the integrity and reactivity of the compound for their experimental needs. Always consult your institution's specific safety guidelines and protocols before working with any chemical reagent.

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